

# An In-depth Technical Guide to Anisyl Propionate

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## Compound of Interest

Compound Name: *Anisyl propionate*

Cat. No.: *B1198740*

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This technical guide provides a comprehensive overview of **anisyl propionate**, a significant aroma chemical. It is intended for researchers, scientists, and professionals in drug development, flavor, and fragrance industries, detailing its chemical and physical properties, synthesis methodologies, applications, and safety information.

## Introduction

**Anisyl propionate**, also known as 4-methoxybenzyl propanoate, is a carboxylic ester valued for its sweet, fruity, and floral aroma, with nuances of apricot, cherry, and vanilla.[1][2] It is widely utilized as a flavoring agent in the food industry and as a fragrance ingredient in cosmetics, perfumes, and personal care products.[3][4][5] Chemically, it is derived from the esterification of anisyl alcohol (4-methoxybenzyl alcohol) and propionic acid.[6]

## Chemical and Physical Properties

**Anisyl propionate** is a colorless to pale yellow liquid.[2][3][6] It is stable under normal conditions and soluble in organic solvents and oils, but insoluble in water.[2][3][6] A summary of its key identifiers and physicochemical properties is presented below.

Table 1: Chemical Identifiers for **Anisyl Propionate**

Identifier	Value	Source(s)
IUPAC Name	(4-methoxyphenyl)methyl propanoate	[7]
Synonyms	4-Methoxybenzyl propionate, p-Methoxybenzyl propionate	[2][7][8]
CAS Number	7549-33-9	[2][7]
EC Number	231-433-5	[7]
FEMA Number	2102	[7][9]
JECFA Number	874	[2][7]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[2][7][8]
SMILES	CCC(=O)OCC1=CC=C(C=C1)OC	[7]
InChIKey	YWIJRJQYADFRTL-UHFFFAOYSA-N	[7]

Table 2: Physicochemical Properties of **Anisyl Propionate**

Property	Value	Source(s)
Molecular Weight	194.23 g/mol	[2][7]
Appearance	Colorless to slightly yellow liquid	[2][3]
Odor Profile	Sweet, fruity, floral, vanilla, herbal, anisic, cherry, peach	[1][2][3][9]
Boiling Point	277 °C at 760 mmHg	[2][9]
100-103 °C at 0.50 mmHg	[9]	
Density	1.07 g/mL at 25 °C	[2][3]
Specific Gravity	1.053 to 1.074 at 25 °C	[9][10]
Refractive Index	1.500 to 1.509 at 20 °C	[9]
Vapor Pressure	0.007 mmHg at 25 °C (estimated)	[9][10]
Flash Point	> 110 °C (> 230 °F)	[2][3][9]
Solubility	Soluble in alcohol and oils; Insoluble in water	[2][3][9]
logP (o/w)	2.396 (estimated)	[9]
Assay	≥98%	

## Synthesis of Anisyl Propionate

**Anisyl propionate** is primarily synthesized through the esterification of anisyl alcohol with propionic acid. Both chemical and enzymatic methods have been employed for its production.

A green and efficient method for synthesizing **anisyl propionate** involves enzymatic esterification using a lipase catalyst. This biocatalytic approach is favored for producing "natural" flavor compounds.[11]

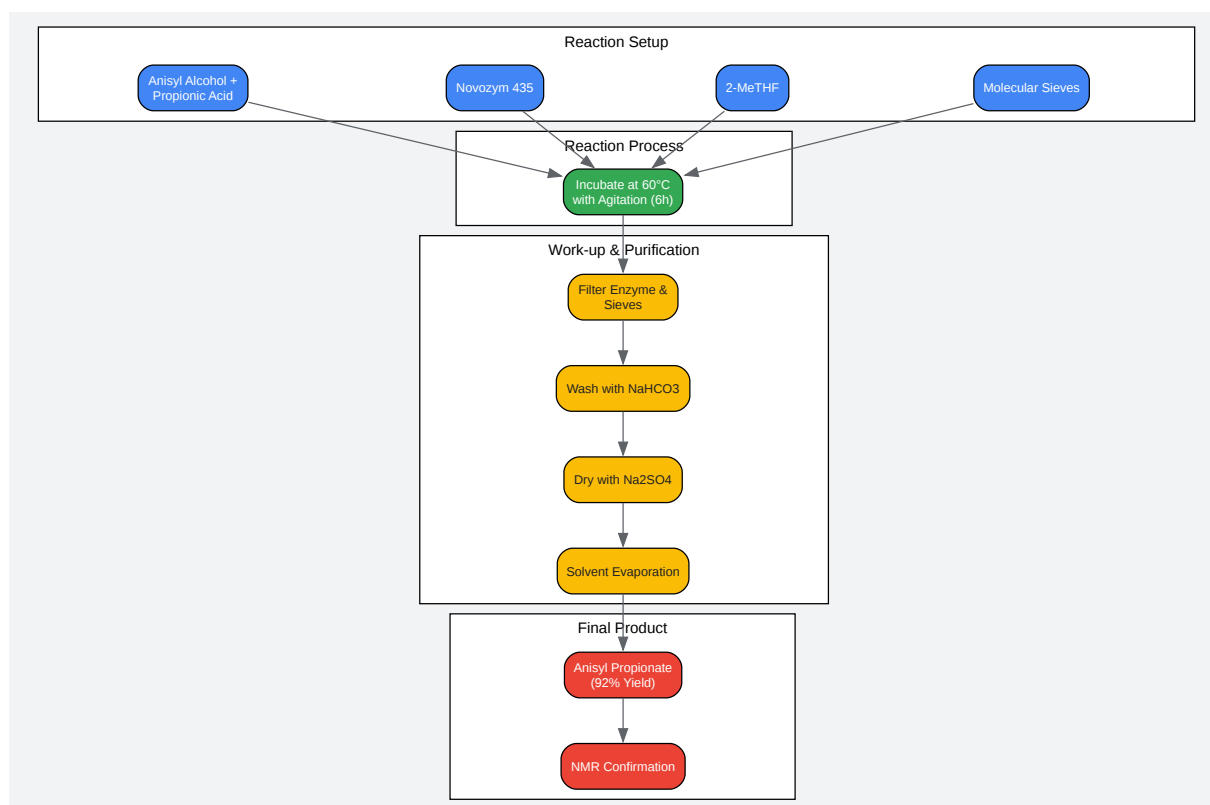
Experimental Protocol: Enzymatic Esterification

A detailed protocol for the enzymatic synthesis of **anisyl propionate** is described based on the work by G. T. Pora, et al. (2021).[\[11\]](#)

- Materials:
  - Anisyl alcohol
  - Propionic acid
  - Novozym 435 (immobilized Lipase B from *Candida antarctica*)
  - 2-Methyltetrahydrofuran (2-MeTHF) as solvent
  - Molecular sieves (for water removal)
  - Sodium bicarbonate (for washing)
  - Sodium sulfate (for drying)
- Procedure:
  - Reaction Setup: In a suitable reaction vessel, combine anisyl alcohol (e.g., 1000 mM concentration), propionic acid (2 equivalents), Novozym 435 (e.g., 25 mg/mL), and molecular sieves (e.g., 100 mg/mL) in 2-MeTHF.
  - Incubation: The reaction mixture is incubated at a controlled temperature (e.g., 60 °C) with constant agitation (e.g., 800 rpm).
  - Monitoring: The reaction progress is monitored over time (e.g., 6 hours) by analyzing samples to determine the conversion rate to **anisyl propionate**.
  - Work-up and Purification:
    - After the reaction reaches the desired conversion (>95%), the enzyme and molecular sieves are filtered off.[\[11\]](#)
    - The organic phase is washed with a sodium bicarbonate solution to remove unreacted propionic acid.

- The organic layer is then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- Isolation: The final product, **anisyl propionate**, is isolated, potentially requiring further purification. A yield of 92% has been reported using this method.[11]
- Confirmation: The structure of the purified ester is confirmed by analytical methods such as NMR spectroscopy.[11]

The following diagram illustrates the workflow for this enzymatic synthesis.



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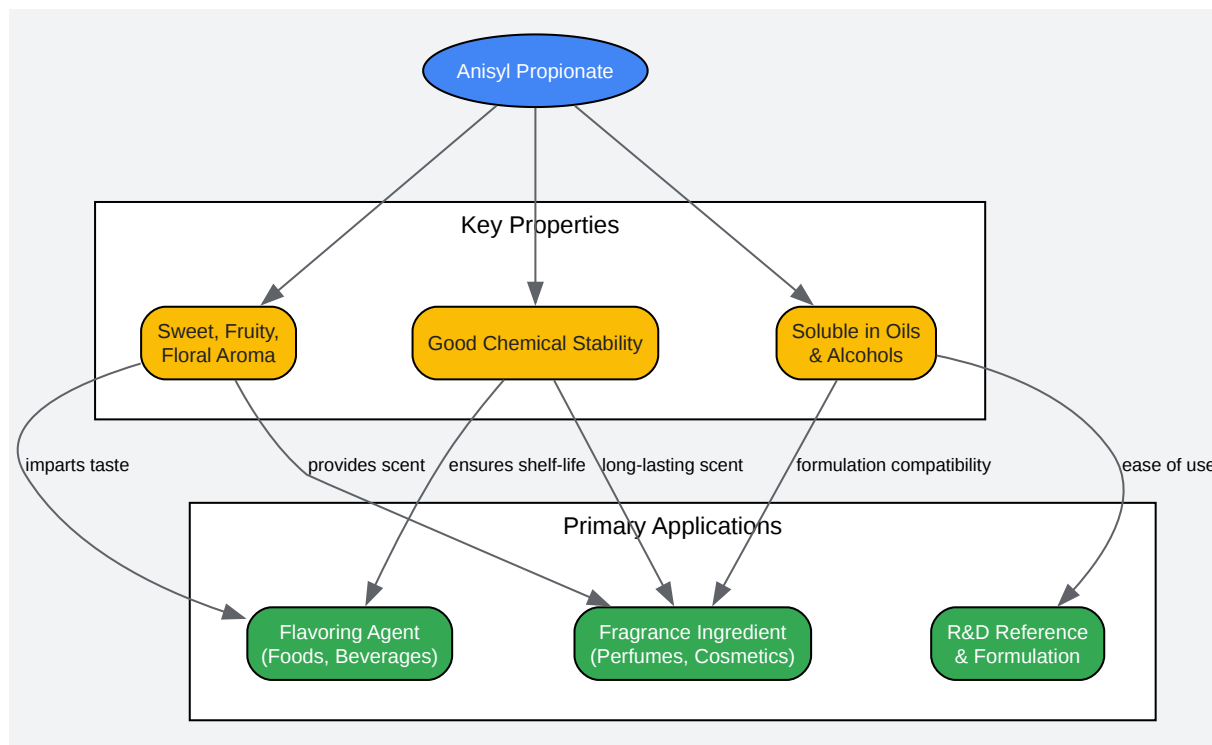
Workflow for the enzymatic synthesis of **anisyl propionate**.

## Applications

**Anisyl propionate**'s pleasant aromatic profile makes it a valuable ingredient in several industries.

- **Flavor Industry:** It is used as a synthetic flavoring agent to impart or enhance fruity and sweet notes in a variety of food products.<sup>[3][7]</sup> It is particularly effective for vanilla, plum, and quince flavors in beverages, baked goods, and candies at concentrations of 6-20 ppm.<sup>[2][3]</sup>
- **Fragrance & Cosmetics Industry:** It serves as a fragrance ingredient in perfumes, colognes, lotions, and other personal care products.<sup>[1][4][5]</sup> It is often used as a top or middle note to enhance floral, citrus, or fruity aromas.<sup>[1]</sup>
- **Research and Development:** In laboratory settings, it is used as a reference chemical for developing new aroma compounds and in formulation research due to its stability in alcohols and oils.<sup>[1]</sup>
- **Aromatherapy:** The fragrance of **anisyl propionate** is also utilized in aromatherapy products to promote relaxation.<sup>[4]</sup>

The diagram below illustrates the relationship between the properties of **anisyl propionate** and its primary applications.



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## References

- 1. Para-anisyl Propionate | 7549-33-9 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. ANISYL PROPIONATE | 7549-33-9 [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. chemimpex.com [chemimpex.com]
- 5. cosmileurope.eu [cosmileurope.eu]
- 6. CAS 7549-33-9: Anisyl propionate | CymitQuimica [cymitquimica.com]

- 7. Anisyl propionate | C<sub>11</sub>H<sub>14</sub>O<sub>3</sub> | CID 61417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Anisyl propionate [webbook.nist.gov]
- 9. para-anisyl propionate, 7549-33-9 [thegoodscentscompany.com]
- 10. para-anisyl propionate [flavscent.com]
- 11. chem.ubbcluj.ro [chem.ubbcluj.ro]
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